

quantitative analysis using 1,3-Propane-d6-diamine tracer

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Compound of Interest

Compound Name: 1,3-Propane-d6-diamine

CAS No.: 90375-98-7

Cat. No.: B571555

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Application Note: Quantitative Analysis of 1,3-Diaminopropane Using **1,3-Propane-d6-diamine** Tracer via Isotope Dilution LC-MS/MS

Executive Summary

This application note details a robust protocol for the quantification of 1,3-Diaminopropane (1,3-DAP) in biological matrices (plasma, urine, tissue homogenates) using **1,3-Propane-d6-diamine** as a stable isotope-labeled internal standard (SIL-IS).

1,3-DAP is a critical metabolite in the polyamine pathway, serving as a structural backbone for spermidine and spermine, and a byproduct of their oxidation. Accurate quantification is challenging due to its low molecular weight, high polarity, and lack of chromophores. This protocol utilizes Benzoyl Chloride (BzCl) derivatization to enhance lipophilicity and ionization efficiency, coupled with Isotope Dilution Mass Spectrometry (IDMS) to correct for matrix effects and recovery losses.

Target Audience: Bioanalytical Chemists, DMPK Scientists, and Metabolic Researchers.

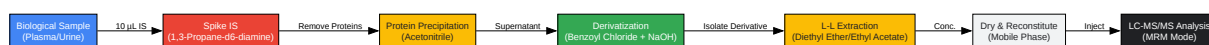
Chemical & Physical Properties

The use of the d6-isotopologue provides an ideal reference standard, exhibiting identical extraction recovery and derivatization kinetics to the analyte while maintaining mass spectral distinctness.

Property	Analyte (Native)	Internal Standard (Tracer)
Name	1,3-Diaminopropane	1,3-Propane-d6-diamine
CAS No.	109-76-2	90375-98-7 (or similar)
Formula		
MW (Free Base)	74.12 g/mol	~80.16 g/mol
Structure		
pKa	~10.5 (Dibasic)	~10.5 (Dibasic)
Role	Target Metabolite	Correction Standard (IDMS)

Experimental Workflow

The following diagram illustrates the critical path from sample preparation to data acquisition.



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Caption: Figure 1. Isotope Dilution Workflow. The d6-tracer is added prior to any manipulation to compensate for extraction variability.

Detailed Protocol

Reagents and Standards

- Stock Solution A (Analyte): 1.0 mg/mL 1,3-Diaminopropane in 0.1 M HCl.

- Stock Solution B (IS): 1.0 mg/mL **1,3-Propane-d6-diamine** in 0.1 M HCl.
- Derivatizing Reagent: 5% Benzoyl Chloride in Acetonitrile (Prepare fresh).
- Buffer: 2 M Sodium Hydroxide (NaOH) or Saturated Sodium Bicarbonate ().
- Mobile Phases:
 - A: 0.1% Formic Acid in Water.
 - B: 0.1% Formic Acid in Acetonitrile.

Sample Preparation (Plasma/Urine)

- Aliquot: Transfer 50 μ L of sample into a 1.5 mL Eppendorf tube.
- IS Spiking: Add 10 μ L of Stock Solution B (diluted to $\sim$ 5 μ M working conc). Vortex for 10 sec.
 - Note: This step is critical. The IS must equilibrate with the matrix before protein precipitation.
- Protein Precipitation: Add 200 μ L cold Acetonitrile. Vortex 1 min. Centrifuge at 12,000 x g for 10 min at 4°C.
- Transfer: Move 100 μ L of the supernatant to a clean glass vial.

Derivatization Reaction (Schotten-Baumann)

Polyamines are too polar for standard C18 retention. Benzoylation adds hydrophobicity.

- Alkalinization: Add 50 μ L of 2 M NaOH to the supernatant. (pH must be >10).
- Reagent Addition: Add 25 μ L of Benzoyl Chloride solution.
- Incubation: Vortex immediately and incubate at 30°C for 20 minutes.
 - Mechanism:

- Quenching: Add 50 μ L of 20% Glycine or Ammonium Acetate to consume excess reagent.

Liquid-Liquid Extraction (Cleanup)

- Add 500 μ L of Diethyl Ether or Ethyl Acetate to the reaction mix.
- Vortex vigorously for 2 minutes.
- Centrifuge to separate phases.
- Transfer: Collect the upper organic layer (containing the derivatized diamines) into a fresh tube.
- Dry: Evaporate to dryness under Nitrogen at 40°C.
- Reconstitute: Dissolve residue in 100 μ L of 50:50 Water:Acetonitrile.

LC-MS/MS Conditions

Chromatography (LC)

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 μ m).
- Flow Rate: 0.4 mL/min.
- Gradient:
 - 0-1 min: 5% B (Isocratic hold)
 - 1-6 min: 5%
 - 6-8 min: 95% B (Wash)
 - 8.1 min: 5% B (Re-equilibration)

Mass Spectrometry (MS/MS)

- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Source Temp: 350°C.
- Capillary Voltage: 3.5 kV.

MRM Table (Benzoyl Derivatives):

Compound	Precursor Ion	Product Ion	Collision Energy (eV)	Type
1,3-DAP (Dibenzoyl)	283.2	105.1	25	Quantifier
283.2	122.1	20	Qualifier	
1,3-Propane-d6 (IS)	289.2	105.1	25	Quantifier
289.2	122.1	20	Qualifier	

- Note on Selectivity: The 105.1 fragment corresponds to the benzoyl group (). While common to both, the precursor ions (283 vs 289) provide the necessary specificity. The retention times must be identical (or extremely close, <0.05 min shift due to deuterium isotope effect).

Data Analysis & Validation

Calculations

Quantification is performed using the Response Ratio (RR):

Calculate the concentration using a linear regression equation (

) derived from a calibration curve prepared in the same biological matrix (matrix-matched).

Validation Criteria (FDA Bioanalytical Guidelines)

- Linearity:

over the range (e.g., 10 nM to 10 μ M).

- Precision (CV%): <15% (20% at LLOQ).
- Accuracy: 85-115% (80-120% at LLOQ).
- Recovery: The absolute recovery of the d6-IS should be consistent (>50% recommended) across samples.

Troubleshooting & Pitfalls

Issue	Probable Cause	Corrective Action
Low Sensitivity	Incomplete derivatization	Ensure pH > 10 during reaction. Benzoyl chloride hydrolyzes fast in water; add it after the base and vortex immediately.
Variable IS Response	Matrix Suppression	Check elution time. If the peak elutes in the void volume or with phospholipids, adjust the gradient to retain the derivative longer.
Peak Tailing	Column Overload or pH	Use a high-quality end-capped C18 column. Ensure reconstitution solvent matches initial mobile phase conditions.
Cross-Talk	Impure Isotopes	Ensure the d6-standard does not contain d0-impurities. Run a "Blank + IS" sample to check for interference at the analyte mass.

References

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